

Technical Guide: Physical Properties of 4-Methoxy-3-nitrobenzotrifluoride

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Compound of Interest

Compound Name: 4-Methoxy-3-nitrobenzotrifluoride

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Introduction

4-Methoxy-3-nitrobenzotrifluoride is an important intermediate in the synthesis of a variety of pharmaceutical and agrochemical compounds. Its unique molecular structure, featuring a trifluoromethyl group, a nitro group, and a methoxy group on a benzene ring, imparts specific physical and chemical properties that are crucial for its application in drug design and development. This technical guide provides a comprehensive overview of the key physical properties of **4-Methoxy-3-nitrobenzotrifluoride**, along with standardized experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **4-Methoxy-3-nitrobenzotrifluoride** are summarized in the table below. These properties are essential for understanding the compound's behavior in various solvents and reaction conditions, which is critical for process development and formulation.

Property	Value
Molecular Formula	C ₈ H ₆ F ₃ NO ₃
Molecular Weight	221.14 g/mol
Appearance	Light orange to yellow to green powder/crystal
Melting Point	45-50 °C[1][2][3]
Boiling Point	152-153 °C (at 28 mmHg)[4][5]
Density (estimate)	1.4417 g/cm ³ [4][5]
Solubility	Soluble in benzene and toluene[2][3][4]
Flash Point	> 230 °F (> 110 °C)[4][5]

Experimental Protocols

The following sections detail standardized methodologies for the determination of the key physical properties of **4-Methoxy-3-nitrobenzotrifluoride**. These protocols are based on internationally recognized guidelines to ensure accuracy and reproducibility.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. The capillary method is a widely used and reliable technique for this determination. This protocol is based on the OECD 102 guideline.[1][6]

Apparatus:

- Melting point apparatus with a heating block and a calibrated thermometer or temperature sensor.
- Glass capillary tubes (sealed at one end).
- Mortar and pestle.
- Spatula.

Procedure:

- **Sample Preparation:** A small amount of the **4-Methoxy-3-nitrobenzotrifluoride** sample is finely ground into a powder using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, creating a compact column of 2-4 mm in height.
- **Measurement:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the last solid crystal melts is recorded as the completion of melting. The melting range is reported as the interval between these two temperatures.

Boiling Point Determination (Siwoloboff Method)

The boiling point is determined at a specific pressure. Since the boiling point of **4-Methoxy-3-nitrobenzotrifluoride** is provided at a reduced pressure, a method suitable for small sample sizes and vacuum conditions is appropriate. The Siwoloboff method is a common micro-method for boiling point determination. This protocol is based on the OECD 103 guideline.^{[1][7]}

Apparatus:

- Small test tube.
- Capillary tube (sealed at one end).
- Thermometer.
- Heating bath (e.g., oil bath).
- Apparatus for reduced pressure.

Procedure:

- A small amount of the liquid **4-Methoxy-3-nitrobenzotrifluoride** is placed in the small test tube.
- A capillary tube, sealed at the upper end, is placed with its open end downwards into the test tube.
- The test tube is attached to a thermometer and heated in a heating bath.
- The apparatus is connected to a vacuum pump to achieve the desired pressure (e.g., 28 mmHg).
- The temperature is slowly increased until a steady stream of bubbles emerges from the open end of the capillary tube.
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid begins to rise into the capillary tube is recorded as the boiling point at that specific pressure.

Density Determination (Pycnometer Method)

The density of a solid can be determined using a pycnometer, a flask with a precisely known volume. This method is outlined in OECD guideline 109.^{[1][2]}

Apparatus:

- Pycnometer.
- Analytical balance.
- A liquid in which the solid is insoluble and which has a known density (e.g., a hydrocarbon solvent, given the solubility data).
- Thermostat.

Procedure:

- The mass of the clean, dry, and empty pycnometer is determined.
- A known mass of the **4-Methoxy-3-nitrobenzotrifluoride** powder is added to the pycnometer.
- The pycnometer is filled with the immersion liquid of known density. Any air bubbles are removed.
- The pycnometer is placed in a thermostat at a constant temperature until thermal equilibrium is reached.
- The total mass of the pycnometer containing the solid and the immersion liquid is measured.
- The pycnometer is emptied, cleaned, and then filled with only the immersion liquid and its mass is determined at the same temperature.
- The density of the solid is calculated using the formula derived from the masses and the known density of the immersion liquid.

Solubility Determination (Flask Method)

A qualitative assessment of solubility is often sufficient for initial studies. A more quantitative determination can be made using the flask method, as described in OECD Guideline 105, for substances with solubilities above 10^{-2} g/L.^{[1][8]}

Apparatus:

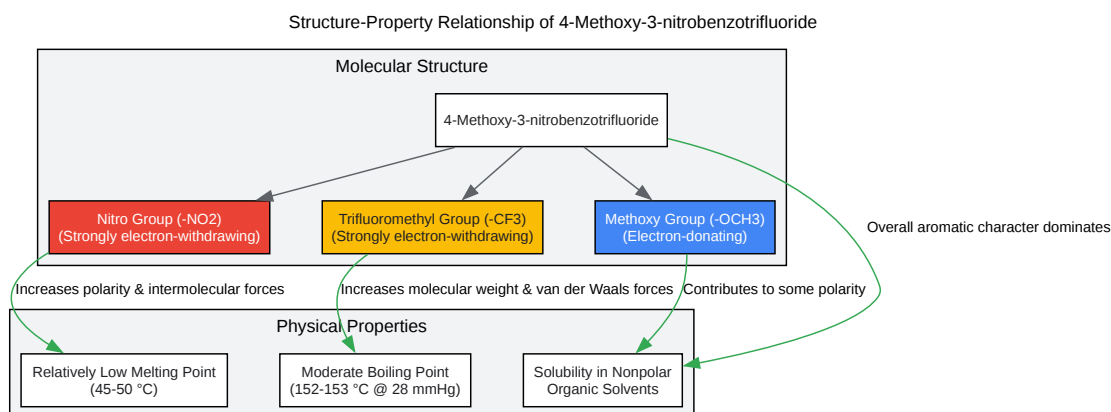
- Erlenmeyer flasks with stoppers.
- Magnetic stirrer and stir bars.
- Constant temperature bath.
- Analytical balance.
- Filtration apparatus (e.g., syringe filter).
- Analytical method for quantification (e.g., HPLC, GC).

Procedure:

- An excess amount of **4-Methoxy-3-nitrobenzotrifluoride** is added to a known volume of the solvent (e.g., benzene, toluene) in an Erlenmeyer flask.
- The flask is sealed and placed in a constant temperature bath on a magnetic stirrer.
- The mixture is stirred for a sufficient time to reach equilibrium (e.g., 24-48 hours).
- After stirring, the mixture is allowed to stand to allow undissolved solid to settle.
- A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved particles.
- The concentration of **4-Methoxy-3-nitrobenzotrifluoride** in the filtered solution is determined using a suitable and validated analytical method.
- The solubility is expressed as the mass of the solute per volume or mass of the solvent.

Structure-Property Relationship

The physical properties of **4-Methoxy-3-nitrobenzotrifluoride** are a direct consequence of its molecular structure. The interplay of the different functional groups dictates its melting and boiling points, as well as its solubility characteristics.



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Caption: Relationship between functional groups and physical properties.

Conclusion

This technical guide has provided a detailed overview of the key physical properties of **4-Methoxy-3-nitrobenzotrifluoride**, a compound of significant interest in medicinal and agricultural chemistry. The provided data and experimental protocols offer a valuable resource for researchers and professionals in drug development, facilitating a deeper understanding of the compound's behavior and enabling its effective use in synthesis and formulation.

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